

An In-Depth Technical Guide to 3-(2,6-Dimethylphenyl)propionic acid

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Compound of Interest

Compound Name: 3-(2,6-Dimethylphenyl)propionic acid

Cat. No.: B137608

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This guide provides detailed information on the molecular structure and properties of **3-(2,6-Dimethylphenyl)propionic acid**, a compound of interest to researchers and professionals in the fields of chemistry and drug development.

Physicochemical Properties

The key quantitative data for **3-(2,6-Dimethylphenyl)propionic acid** are summarized in the table below, providing a concise overview of its fundamental molecular characteristics.

Property	Value	Source
Molecular Formula	C11H14O2	[1]
Molecular Weight	178.23 g/mol	[2]
CAS Number	192725-73-8	[1][2]

Molecular Structure

The two-dimensional chemical structure of **3-(2,6-Dimethylphenyl)propionic acid** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the covalent bonds that constitute the molecule, featuring a phenyl ring substituted with two methyl groups at positions 2 and 6, attached to a propionic acid moiety.

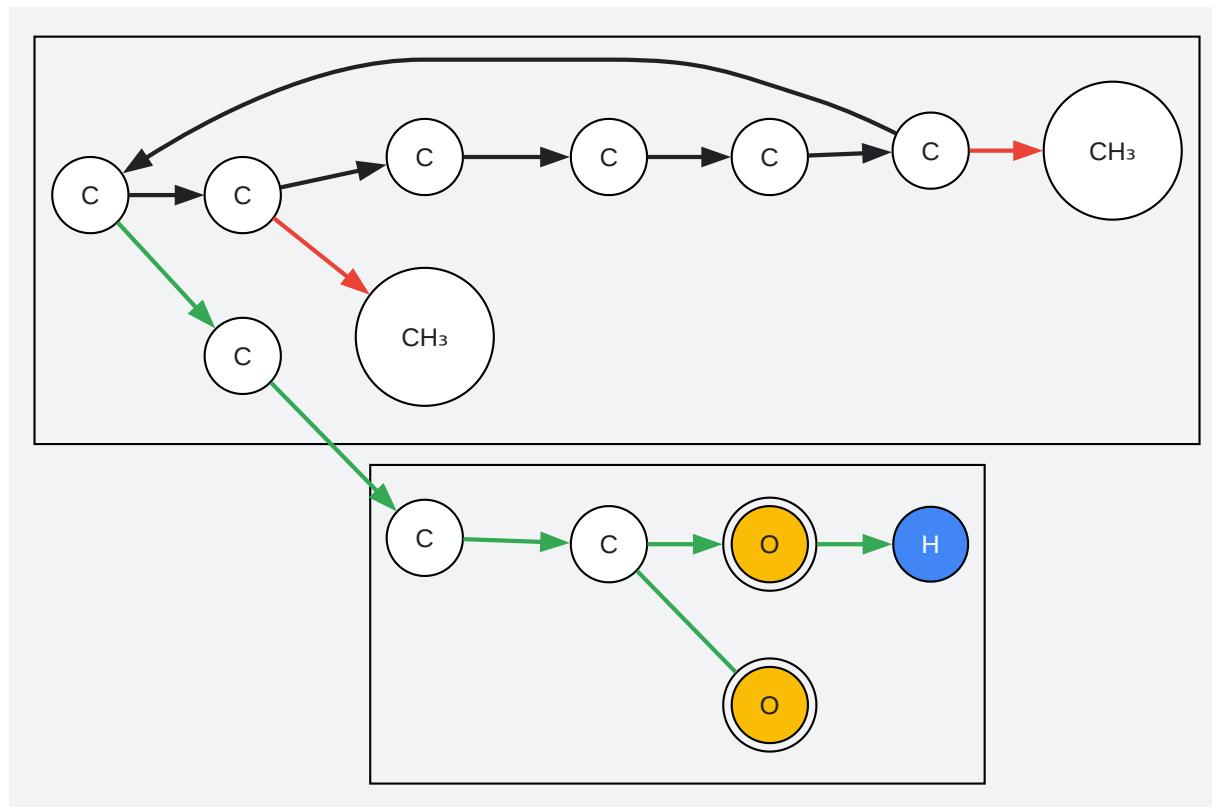
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Figure 1. Molecular structure of **3-(2,6-Dimethylphenyl)propionic acid**.

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References

- 1. Page loading... [guidechem.com]
- 2. cn.chemcd.com [cn.chemcd.com]
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